Neodol 25-3S in Alkaline-Surfactant Flooding: Application Notes

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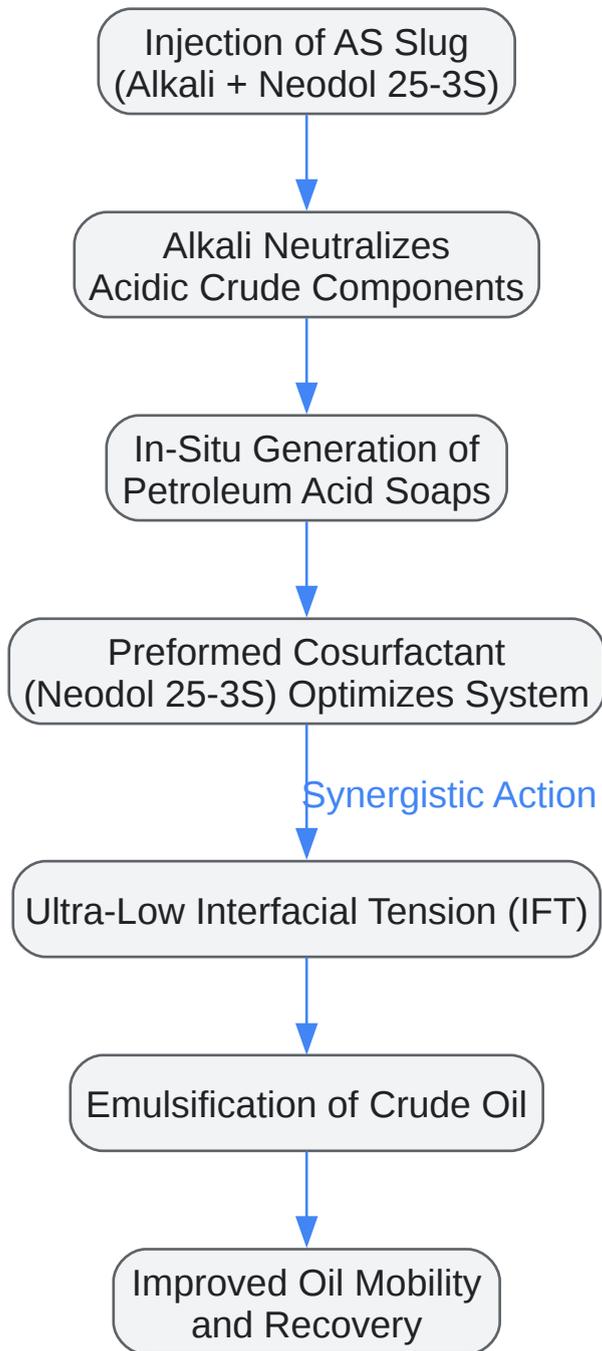
Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7
Cat. No.: S1825920

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Introduction Alkaline-Surfactant (AS) flooding enhances oil recovery by combining alkali to react with acidic crude oil components and surfactants to reduce interfacial tension (IFT). **Neodol 25-3S** is an alcohol ethoxysulfate surfactant that functions as a highly effective **preformed cosurfactant** in alkaline floods [1]. Its primary role is to optimize the salinity requirement and performance of the in-situ petroleum acid soaps generated when alkali reacts with the crude oil, leading to significantly higher oil recovery compared to alkaline-only floods [1].

Mechanism of Action The enhanced oil recovery process using **Neodol 25-3S** involves several interconnected mechanisms, as illustrated below.

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┌─────────────────────────────┐
│   Injection of AS Slug      │
│  (Alkali + Neodol 25-3S)    │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│     Alkali Neutralizes      │
│  Acidic Crude Components     │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│    In-Situ Generation of    │
│    Petroleum Acid Soaps     │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│    Preformed Cosurfactant   │
│ (Neodol 25-3S) Optimizes System │
└─────────────────────────────┘
         Synergistic Action
              │
              ▼
┌─────────────────────────────┐
│ Ultra-Low Interfacial Tension (IFT) │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│   Emulsification of Crude Oil │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│   Improved Oil Mobility     │
│        and Recovery         │
└─────────────────────────────┘
```

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Formulation and Performance Data

Core Flood Test Formulations and Results [1] *Table 1: Core flood test parameters and oil recovery performance with **Neodol 25-3S**.*

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Test Parameter	Test 1250 (Baseline)	Test 1254 (With Neodol 25-3S)	Test 1251 (With Polymer)	Test 1255 (With Polymer & Neodol)
Crude Oil	Mokoko South (Acid No. 2.76)	Mokoko South (Acid No. 2.76)	Mokoko South (Acid No. 2.76)	Mokoko South (Acid No. 2.76)
Alkali	0.8% wt. Sodium Hydroxide	0.8% wt. Sodium Hydroxide	0.8% wt. Sodium Hydroxide	0.8% wt. Sodium Hydroxide
Salinity	1.00% wt. NaCl	1.20% wt. NaCl	1.00% wt. NaCl	1.20% wt. NaCl
Preformed Surfactant	None	0.30% wt. Neodol 25-3S	None	0.30% wt. Neodol 25-3S
Polymer	None	None	Yes (concentration n/s)	Yes (concentration n/s)
Oil Recovery (% of water-flood residual)	31%	61%	68%	**86%**

Table 2: Performance comparison of different preformed cosurfactants with a Northern Gulf Coast crude oil (Acid No. 1.0, 164°F). Alkali used was 1.55% wt. Sodium Metasilicate [1].
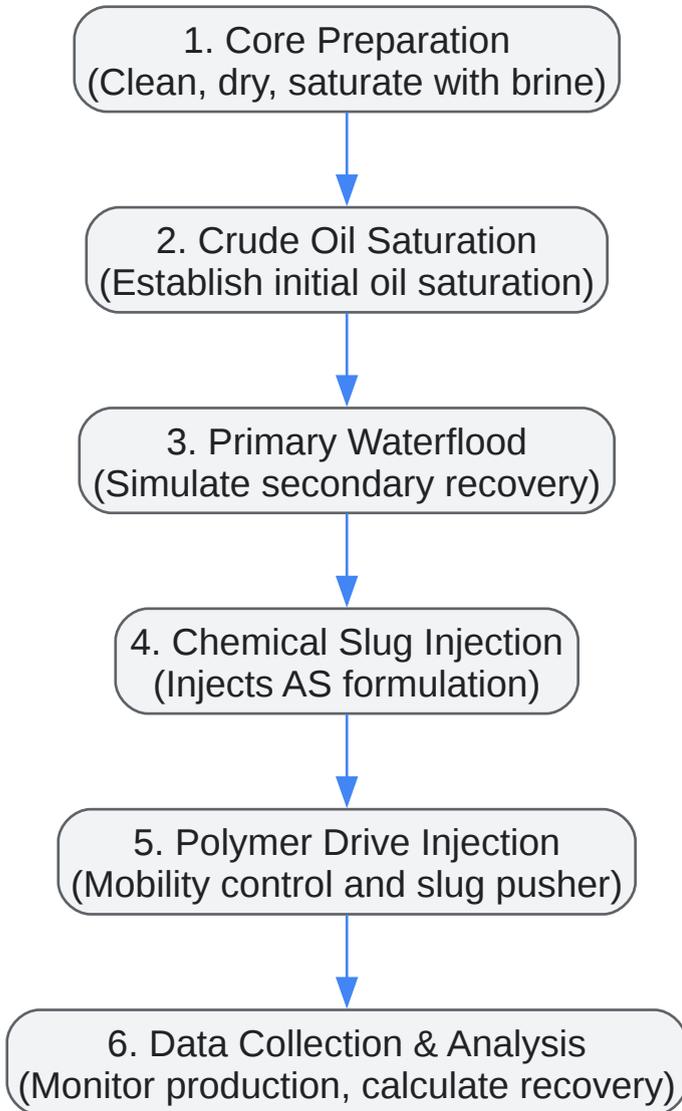
Cosurfactant	Concentration (% wt.)	Oil Recovery (% of water-flood residual after 1 PV)
C20-24 Internal Olefin Sulfonate	0.30%	~44%
C15-18 Internal Olefin Sulfonate	0.30%	~37%
Neodol 25-3S	0.30%	~23%

Detailed Experimental Protocols

Protocol 1: Core Flood Test for AS Formulation Screening

This protocol evaluates the efficacy of AS formulations, including those with **Neodol 25-3S**, under simulated reservoir conditions [1].

Workflow for Core Flood Evaluation

```
┌─────────────────────────────────┐
│   1. Core Preparation           │
│ (Clean, dry, saturate with brine)│
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────┐
│   2. Crude Oil Saturation       │
│ (Establish initial oil saturation)│
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────┐
│   3. Primary Waterflood         │
│ (Simulate secondary recovery)   │
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────┐
│   4. Chemical Slug Injection    │
│ (Injects AS formulation)        │
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────┐
│   5. Polymer Drive Injection    │
│ (Mobility control and slug pusher)│
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────┐
│   6. Data Collection & Analysis │
│ (Monitor production, calculate recovery)│
└─────────────────────────────────┘
```

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Materials and Equipment

- **Core Material:** Berea sandstone core (e.g., 2" x 2" x 10", ~600 mD permeability, ~21% porosity) [1].
- **Fluids:** Synthetic reservoir brine, crude oil (characterized for acid number), AS formulation, polymer solution.

- **Equipment:** Core flood apparatus, high-pressure pumps, temperature-controlled oven, fraction collector, data acquisition system.

Procedure

- **Core Initialization:**
  - Mount the core in the core holder and apply confining pressure.
  - Saturate the core with synthetic brine under vacuum to achieve 100% water saturation.
  - Flood the core with crude oil at reservoir temperature to establish **irreducible water saturation (Swi)**.
- **Primary Waterflood:**
  - Inject brine at a representative reservoir Darcy velocity (e.g., 1 ft/day [1]) until oil production ceases.
  - Record the residual oil saturation (**Sorw**) as the baseline for chemical flood efficacy.
- **Chemical Flood:**
  - Inject a pre-defined pore volume (PV) of the AS formulation. A typical formulation includes [1]:
    - Alkali (e.g., 0.8% NaOH or 1.55% Na_2SiO_3).
    - **Preformed Cosurfactant (e.g., 0.30% wt. Neodol 25-3S)**.
    - Salt (e.g., NaCl) to achieve optimum salinity.
  - Maintain the injection at reservoir temperature and a constant flow rate.
- **Polymer Drive:**
  - Inject a polymer solution (e.g., a mobility control agent like a polyacrylamide) to push the chemical slug and stabilize the displacement front [1].
- **Data Analysis:**
  - Calculate the incremental oil recovery from the chemical flood as a percentage of the residual oil saturation after waterflood (**Sorw**).

Protocol 2: Interfacial Tension (IFT) Measurement for Salinity Optimization

The core flood efficacy is predicated on achieving ultra-low IFT. This protocol outlines the process for determining the optimum salinity for an AS formulation.

Procedure

- **Formulation Preparation:** Prepare a series of AS solutions with a fixed concentration of alkali and **Neodol 25-3S**, but with varying salinity (e.g., NaCl concentration from 0.5% to 2.0% wt.).
- **IFT Measurement:** Use a spinning drop tensiometer to measure the IFT between each AS solution and the target crude oil at reservoir temperature [1] [2].
- **Salinity Requirement Identification:** Plot IFT values against salinity. The salinity at which the **lowest IFT** is observed is the "optimum salinity" for that specific AS formulation and crude oil pair [1].

Implementation Guidelines and Best Practices

- **Surfactant Selection: Neodol 25-3S** is particularly effective because it is **significantly soluble in the aqueous alkaline solution** and its composition can be correlated with reservoir conditions to optimize the salinity requirement of the in-situ formed surfactant system [1].
- **Synergy with Polymer:** The combination of **Neodol 25-3S** with a mobility-controlling polymer is critical for achieving high recovery, as shown in Table 1. The polymer improves sweep efficiency, allowing the optimized surfactant system to contact more of the reservoir [1].
- **Formulation Flexibility:** While NaOH was used in some tests, sodium metasilicate is also an effective alkali. The choice can depend on reservoir mineralogy to minimize scale formation and alkali consumption.

Important Notes for Researchers

- **Commercial Sourcing: Neodol 25-3S** (CAS# 12688-28-7) is a commercial product. Researchers are advised to contact chemical suppliers directly for procurement, specifications, and Safety Data Sheets (SDS) [3] [4].
- **Patent Considerations:** The use of **Neodol 25-3S** in AS flooding is covered by patents. For commercial application, the relevant intellectual property must be respected [1] [3].
- **Mechanism Confirmation:** While the general mechanism of IFT reduction is well-established [2], detailed pore-scale mechanistic studies or specific signaling pathways related to **Neodol 25-3S** were not identified in the search results. Further targeted experimentation may be required.

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